

Diethylamine Hydrochloride: A Versatile Precursor in Modern Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethylamine hydrochloride

Cat. No.: B041361

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylamine hydrochloride ($(\text{C}_2\text{H}_5)_2\text{NH}\cdot\text{HCl}$), a crystalline solid, is a versatile and widely utilized precursor in organic synthesis.^[1] Its stability, ease of handling compared to the volatile free base diethylamine, and its ability to act as a source of the diethylamino moiety make it an indispensable reagent in the synthesis of a diverse array of organic compounds. This technical guide provides a comprehensive overview of the applications of **diethylamine hydrochloride**, with a focus on its role in the pharmaceutical and chemical industries. Detailed experimental protocols, quantitative data, and mechanistic pathways are presented to assist researchers in leveraging this key synthetic building block.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **diethylamine hydrochloride** is crucial for its effective use in synthesis.

Property	Value	Reference
CAS Number	660-68-4	[1]
Molecular Formula	C ₄ H ₁₂ ClN	[2]
Molecular Weight	109.60 g/mol	[2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	223–227 °C (decomposes)	[3]
Solubility	Highly soluble in water (>600 g/L at 25°C), ethanol, and methanol; insoluble in non-polar solvents.	[3]
pKa	~10.9 (for the diethylammonium ion)	[3]

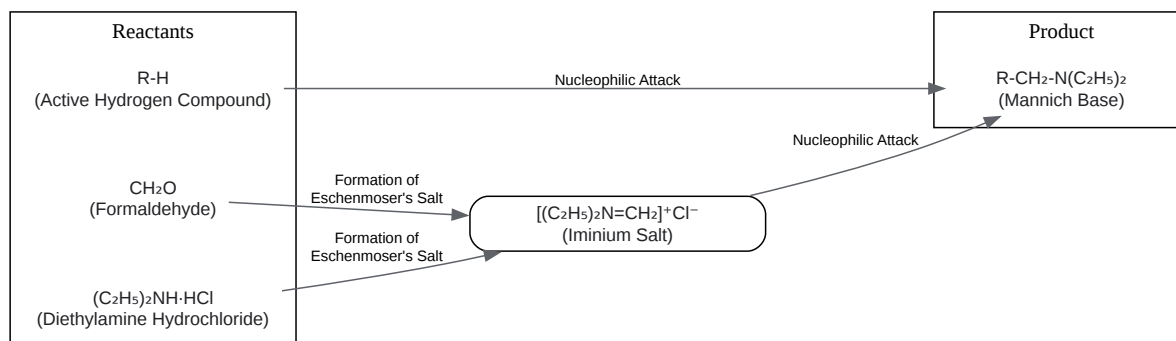
Core Applications in Organic Synthesis

Diethylamine hydrochloride serves as a crucial reagent in several key organic transformations, most notably the Mannich reaction, and in the synthesis of important active pharmaceutical ingredients (APIs) and other valuable chemicals.

The Mannich Reaction: A Cornerstone of C-C Bond Formation

The Mannich reaction is a three-component condensation involving an active hydrogen compound (the substrate), formaldehyde, and a secondary amine, typically provided as its hydrochloride salt.[4] **Diethylamine hydrochloride** is frequently employed in this reaction to introduce a diethylaminomethyl group onto the substrate.

General Reaction Scheme:

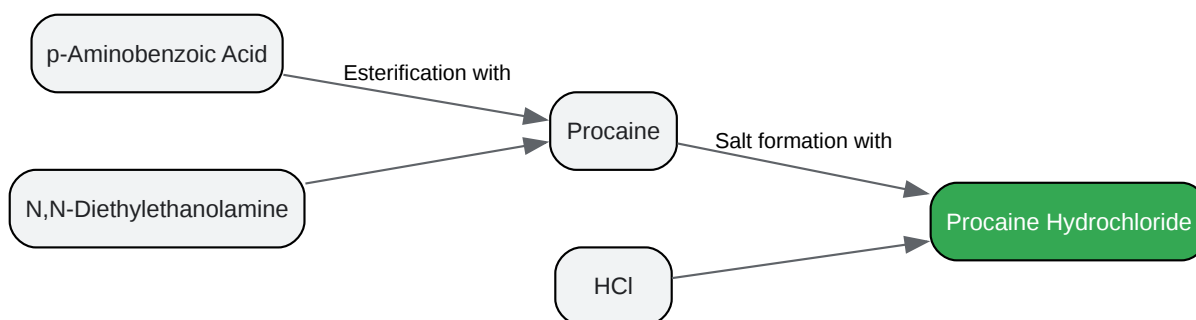
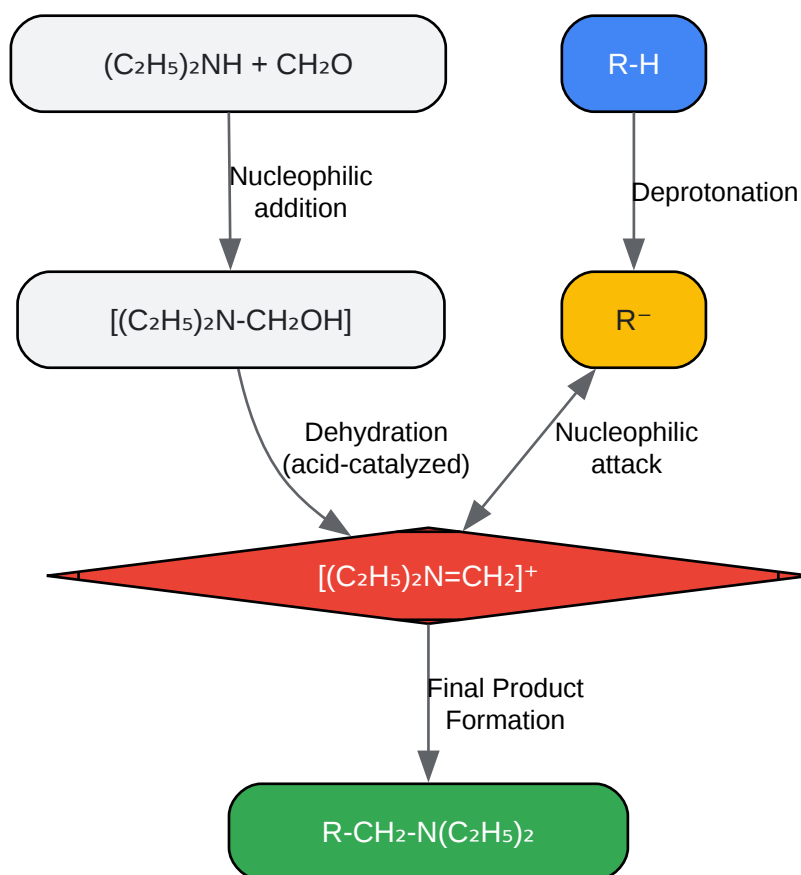


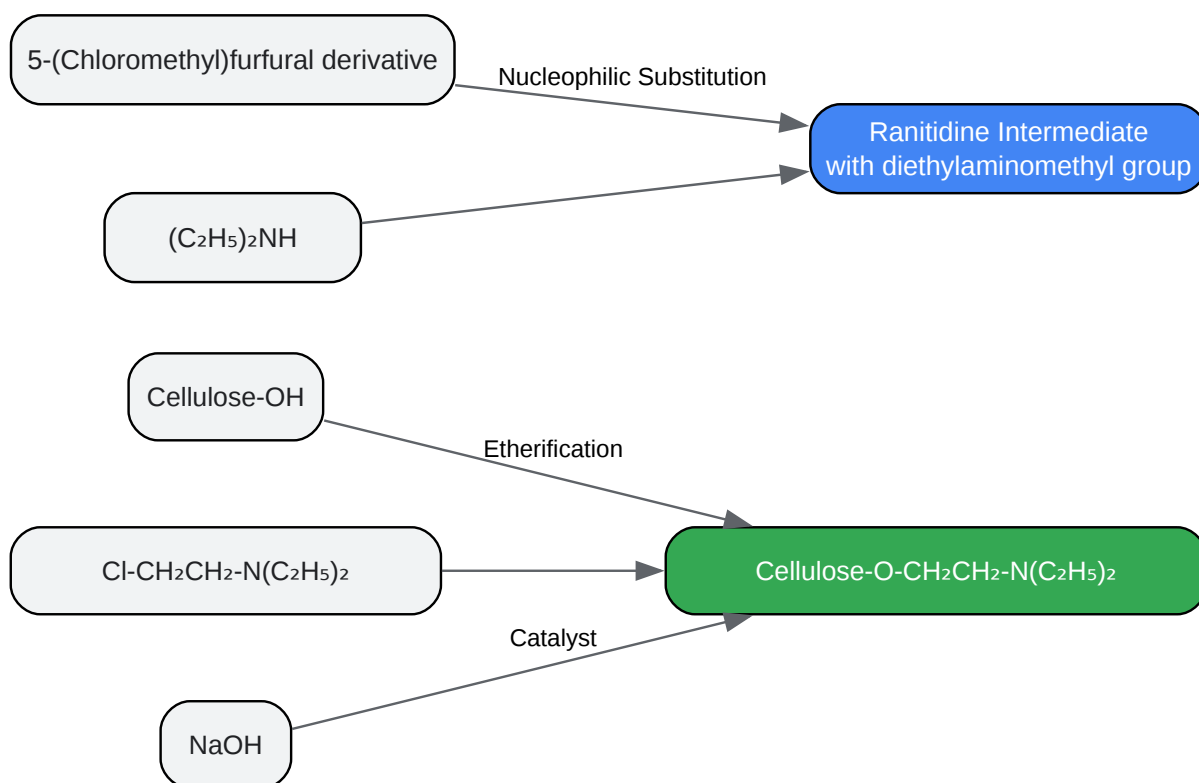
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Caption: General workflow of the Mannich reaction.

Mechanism of the Mannich Reaction:

The reaction proceeds through the initial formation of an electrophilic iminium ion (Eschenmoser's salt) from the reaction of diethylamine (liberated from its salt) and formaldehyde. The active hydrogen compound then acts as a nucleophile, attacking the iminium ion to form the final Mannich base.





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- To cite this document: BenchChem. [Diethylamine Hydrochloride: A Versatile Precursor in Modern Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b041361#diethylamine-hydrochloride-as-a-precursor-in-organic-synthesis>]

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